

# "4,5-Dichloro-2-hydroxybenzonitrile" molecular weight and formula

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## Compound of Interest

Compound Name: 4,5-Dichloro-2-hydroxybenzonitrile

Cat. No.: B12102875

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## Technical Guide: 4,5-Dichloro-2-hydroxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **4,5-Dichloro-2-hydroxybenzonitrile**. The data presented is intended to support research and development activities.

## Core Chemical Properties

The fundamental molecular characteristics of **4,5-Dichloro-2-hydroxybenzonitrile** are summarized below.

Property	Value	Source
Molecular Formula	C7H3Cl2NO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	188.01 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1541259-78-2	<a href="#">[1]</a>

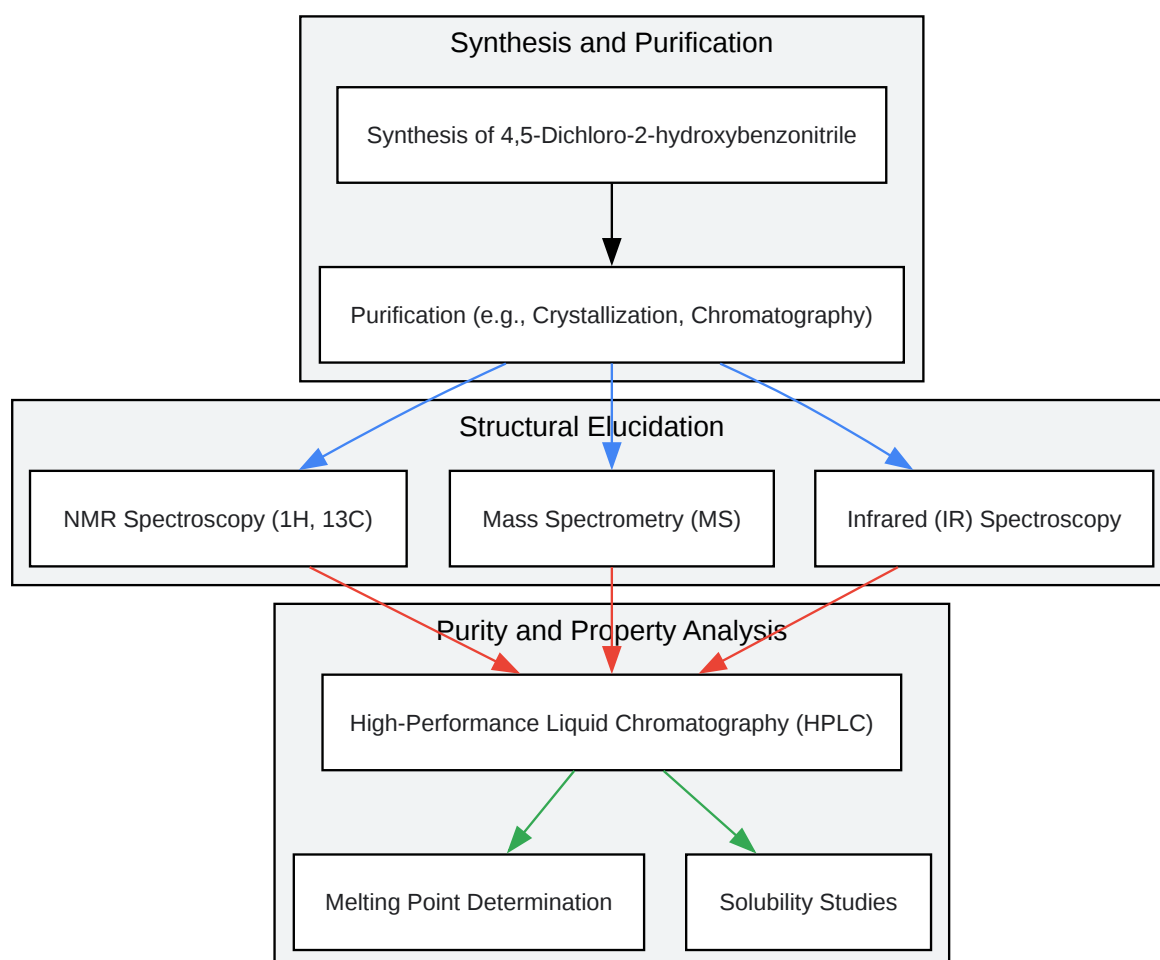
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or specific analytical applications of **4,5-Dichloro-2-hydroxybenzonitrile** are not readily available in public literature.

Researchers may need to develop or adapt standard organic chemistry methodologies for working with this compound. General procedures for the synthesis of related benzonitrile derivatives can often be found in chemical synthesis journals and patent literature.

## Conceptual Workflow for Compound Characterization

The following diagram illustrates a general workflow for the characterization of a chemical compound such as **4,5-Dichloro-2-hydroxybenzonitrile**. This process outlines the logical steps from initial synthesis to comprehensive analysis.



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## References

- 1. 1541259-78-2[4,5-Dichloro-2-hydroxybenzonitrile]BLD Pharm [bldpharm.com]
- 2. chembk.com [chembk.com]
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